

Commercial suppliers of 4,4'-Bis(triethoxysilyl)-1,1'-biphenyl

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Compound of Interest

Compound Name: 4,4'-Bis(triethoxysilyl)-1,1'-biphenyl

Cat. No.: B053964

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An In-depth Technical Guide to **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl**

Introduction

4,4'-Bis(triethoxysilyl)-1,1'-biphenyl is an organosilicon compound featuring two triethoxysilyl groups attached to a biphenyl backbone.^[1] This unique structure provides a versatile platform for researchers and materials scientists, enabling applications ranging from surface modification and adhesion promotion to the creation of advanced composite materials and nanostructures.^[1] The triethoxysilyl groups can undergo hydrolysis and condensation reactions to form a stable siloxane network, while the rigid biphenyl core imparts desirable mechanical and thermal properties to the resulting materials.^[1] This guide provides a comprehensive overview of the commercial availability, physicochemical properties, synthesis, and key applications of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl**, tailored for researchers, scientists, and professionals in drug development and materials science.

Commercial Availability

A number of chemical suppliers offer **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl**, typically with purities of 90% or higher. The following table summarizes some of the key commercial suppliers.

Supplier	Product Name	Purity	CAS Number
Sigma-Aldrich (MilliporeSigma)	4,4'- Bis(triethoxysilyl)-1,1'- biphenyl	≥90% (VPCC)	123640-93-7
CymitQuimica	4 4'- BIS(TRIETHOXSILY L)-1 1'-BIPHENYL	95%	123640-93-7
Sobekbio Biosciences	4 4'- BIS(TRIETHOXSILY L)-1 1'-BIPHENYL	98%	123640-93-7
ChemicalBook	4 4'- BIS(TRIETHOXSILY L)-1 1'-BIPHENYL	Not Specified	123640-93-7
Alkali Scientific	4,4'- Bis(triethoxysilyl)-1,1'- biphenyl	Not Specified	123640-93-7

Physicochemical Properties

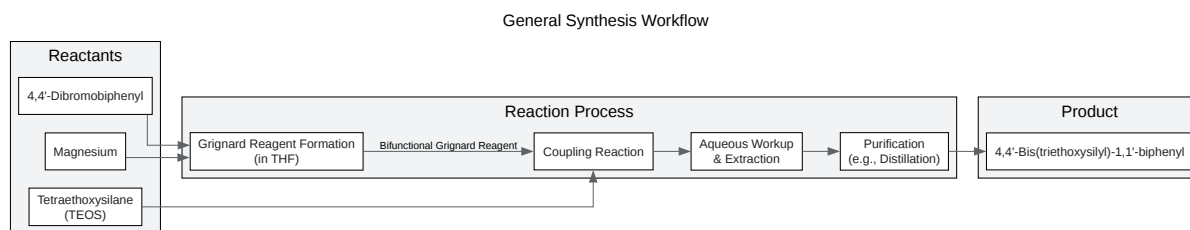
The key physicochemical properties of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** are summarized in the table below. These properties are critical for designing experimental conditions and understanding the behavior of the compound in various applications.

Property	Value	Source
CAS Number	123640-93-7	[1][2][3][4][5]
Molecular Formula	C ₂₄ H ₃₈ O ₆ Si ₂	[1][3][5]
Molecular Weight	478.73 g/mol	[2][3][5]
Appearance	Colorless to pale yellow liquid or solid	[1]
Boiling Point	203-206 °C at 0.3 mmHg	[2]
Density	1.047 g/mL at 25 °C	[2]
Refractive Index	1.5039	[6]
Flash Point	>110 °C (>230 °F) - closed cup	[2][6]
Solubility	Soluble in organic solvents	[1]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[6]

Synthesis and Experimental Protocols

The synthesis of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** can be achieved through various organometallic routes. A common laboratory-scale synthesis involves a Grignard reaction.

General Synthesis Workflow



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Synthesis of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** via Grignard Reaction.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol is based on a literature procedure for the synthesis of arylsilanes.[5]

Materials:

- 4,4'-Dibromobiphenyl
- Magnesium turnings
- Tetrahydrofuran (THF), anhydrous
- Tetraethoxysilane (TEOS)
- Hydrochloric acid (HCl), aqueous solution
- Diethyl ether
- Magnesium sulfate (MgSO₄), anhydrous

Procedure:

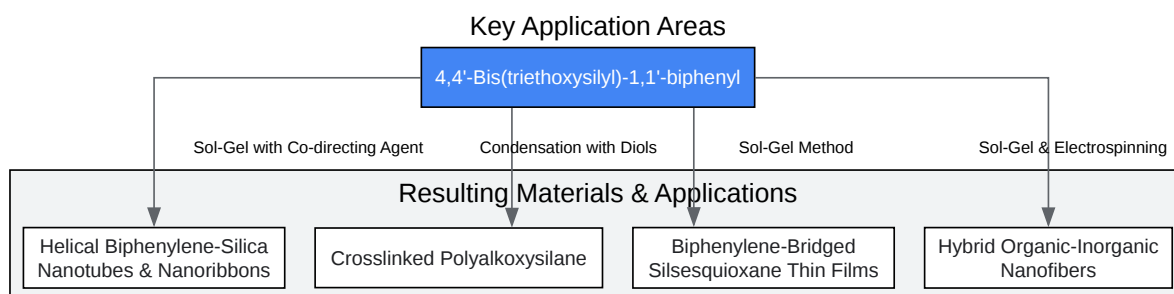
- In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are placed in anhydrous THF.
- A solution of 4,4'-dibromobiphenyl in anhydrous THF is added dropwise to the magnesium suspension. The reaction mixture is gently heated to initiate the formation of the Grignard reagent.
- After the Grignard reagent has formed (indicated by the consumption of magnesium), the mixture is cooled in an ice bath.
- Tetraethoxysilane is dissolved in anhydrous THF and added dropwise to the cooled Grignard reagent solution with vigorous stirring.
- The reaction is allowed to warm to room temperature and stirred for several hours.
- The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution or dilute HCl.

- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl**.

Applications and Related Protocols

4,4'-Bis(triethoxysilyl)-1,1'-biphenyl is a precursor for various advanced materials, primarily through sol-gel processes.

Key Application Areas



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Applications of **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl**.

Experimental Protocol: Preparation of Hybrid Nanofibers

The following protocol for the preparation of hybrid nanofibers is adapted from a published study.^[7]

Materials:

- **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** (BTEBP)
- Ethanol (EtOH)

- Deionized water
- Hydrochloric acid (HCl)

Procedure:

- Sol Preparation:
 - A sol is prepared by mixing BTEBP, ethanol, and deionized water.
 - The pH of the sol is adjusted to approximately 2 with the addition of HCl.
 - The mixture is stirred at a controlled speed (e.g., 700 rpm) for 30 minutes at room temperature.
- Viscosity Adjustment:
 - The viscosity of the sol is increased to a level suitable for electrospinning by distilling off some of the solvent.
- Electrospinning:
 - The prepared sol is loaded into a syringe with a metallic needle.
 - A high voltage is applied between the needle and a collector.
 - The sol is fed at a constant rate, and the resulting nanofibers are collected on the collector.
- Characterization:
 - The morphology and properties of the nanofibers can be characterized using techniques such as Scanning Electron Microscopy (SEM), Fourier-Transform Infrared (FTIR) spectroscopy, and Thermogravimetric Analysis (TGA).

Safety Information

It is essential to handle **4,4'-Bis(triethoxysilyl)-1,1'-biphenyl** with appropriate safety precautions.

Hazard Category	Description
GHS Classification	May cause long lasting harmful effects to aquatic life (Aquatic Chronic 4).[3]
Handling	Handle in a well-ventilated area.[1] Avoid contact with skin and eyes.[1][8] Wash thoroughly after handling.[9]
Personal Protective Equipment (PPE)	Safety glasses with side-shields or goggles, protective gloves, and appropriate respiratory protection if aerosols are generated.[2][10]
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[9] Protect from moisture.[8]
Fire Fighting	Use extinguishing media appropriate for the surrounding environment.[10]
First Aid	In case of eye or skin contact, flush with plenty of water.[9][10] If inhaled, move to fresh air.[10] If swallowed, rinse mouth with water and seek medical advice.[10]

Conclusion

4,4'-Bis(triethoxysilyl)-1,1'-biphenyl is a valuable bifunctional organosilane precursor with a growing number of applications in materials science and nanotechnology. Its commercial availability and the well-documented protocols for its use in creating advanced materials such as nanofibers, thin films, and crosslinked polymers make it an attractive compound for researchers. The information provided in this guide serves as a comprehensive resource for scientists and professionals interested in leveraging the unique properties of this compound in their research and development endeavors. As with all chemical reagents, it is imperative to consult the safety data sheet from the supplier and follow appropriate safety protocols when handling this compound.

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